

# Personal protective equipment for handling Boc-S-4-methoxybenzyl-D-cysteine

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## Compound of Interest

Compound Name:	Boc-S-4-methoxybenzyl-D-cysteine
Cat. No.:	B558086

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## Essential Safety and Handling Guide for Boc-S-4-methoxybenzyl-D-cysteine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Boc-S-4-methoxybenzyl-D-cysteine**. Following these procedures is essential for ensuring personal safety and maintaining experimental integrity.

### Chemical Profile:

Property	Value
Chemical Name	Na-Boc-S-(4-methoxybenzyl)-D-cysteine
CAS Number	58290-35-0[1]
Molecular Formula	C16H23NO5S[1]
Molecular Weight	341.4 g/mol [1]
Appearance	White powder[1]
Storage Temperature	0-8°C[1]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Boc-S-4-methoxybenzyl-D-cysteine** to minimize exposure and ensure safety.

PPE Category	Item	Specification/Standard
Eye Protection	Safety Goggles	Must be worn with side protection.
Hand Protection	Chemical-resistant gloves	Tested according to EN 374. Dispose of contaminated gloves after use. <a href="#">[2]</a> <a href="#">[3]</a>
Body Protection	Full laboratory suit	Provides complete coverage.
Respiratory Protection	Dust respirator	Use a particulate filter device (EN 143, P1) if dust formation is likely. <a href="#">[2]</a> A self-contained breathing apparatus may be necessary for large spills. <a href="#">[4]</a>
Foot Protection	Closed-toe shoes/boots	Standard laboratory footwear.

## Operational Plan: Step-by-Step Handling Protocol

Adherence to this protocol is critical for the safe handling of **Boc-S-4-methoxybenzyl-D-cysteine** in a laboratory setting.

### 1. Preparation:

- Ensure all necessary PPE is available and in good condition.
- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[\[4\]](#)
- Have an emergency eyewash station and safety shower readily accessible.

### 2. Handling:

- Avoid direct contact with the skin, eyes, and clothing.[\[3\]](#)
- Do not breathe in the dust.[\[4\]](#) Minimize dust generation during handling.[\[3\]](#)

- Keep the compound away from heat, sparks, and open flames as it is combustible.[2][4]
- Avoid contact with strong oxidizing agents, as this can cause a violent reaction.[2]
- Wash hands thoroughly after handling the material and before eating, drinking, or smoking. [4]

### 3. Storage:

- Store the compound in a tightly sealed container to prevent contamination and degradation. [4]
- Maintain the storage temperature between 0-8°C.[1]
- Store in a dry place.[2]

### 4. Spill Response:

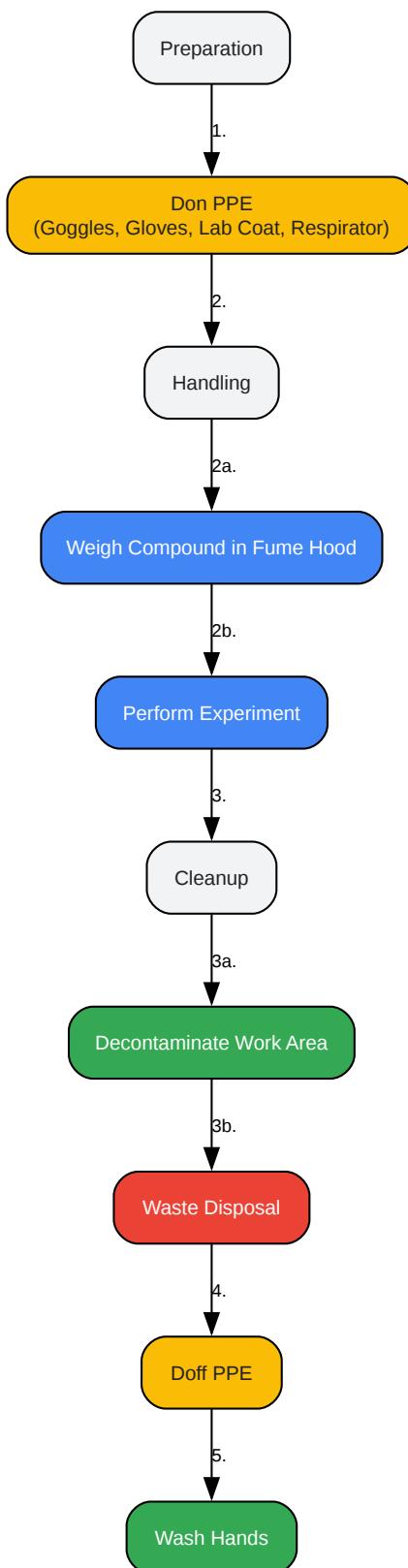
- Small Spills: Use appropriate tools to carefully scoop the spilled solid into a designated waste container.
- Large Spills: Evacuate the area. Use a shovel to place the material into a suitable container for waste disposal.[4] A self-contained breathing apparatus should be used to avoid inhalation.[4]
- Ventilate the affected area.[2]

## Disposal Plan

Proper disposal of **Boc-S-4-methoxybenzyl-D-cysteine** and its containers is imperative to prevent environmental contamination and comply with regulations.

- Waste Characterization: The waste generator is responsible for determining if the chemical waste is classified as hazardous according to applicable regulations.[3]
- Disposal Method: Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[4] Contact a licensed professional waste disposal service for guidance.[3]
- Container Disposal: Dispose of empty containers as unused product. Do not dispose of with household garbage.[3]

## Experimental Workflow



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Caption: Workflow for the safe handling of **Boc-S-4-methoxybenzyl-D-cysteine**.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. carlroth.com [carlroth.com]
- 3. fishersci.ca [fishersci.ca]
- 4. peptide.com [peptide.com]
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